

# Proper Disposal Procedures for 7BIO (7-Bromoindirubin-3'-oxime)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7BIO

Cat. No.: B1662384

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **7BIO** (7-Bromoindirubin-3'-oxime), a potent kinase inhibitor used in laboratory research, is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **7BIO**, its solutions, and contaminated materials.

## 1. Understanding the Compound: **7BIO** Profile

**7BIO**, with the CAS number 916440-85-2, is a derivative of indirubin.<sup>[1][2]</sup> While a specific Safety Data Sheet (SDS) for **7BIO** was not publicly available, a product information sheet from Cayman Chemical advises that the material should be considered hazardous.<sup>[3]</sup> An SDS for its structural isomer, 6-Bromoindirubin-3'-oxime, indicates that it is a skin and eye irritant and may cause respiratory irritation.<sup>[4]</sup> Therefore, it is imperative to handle **7BIO** with appropriate personal protective equipment (PPE) and dispose of it as hazardous chemical waste.

## Quantitative Data Summary

Property	Value	Source
Chemical Name	7-Bromoindirubin-3'-oxime	[1]
CAS Number	916440-85-2	[1]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> BrN <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	356.2 g/mol	[1]
Solubility	Soluble in DMSO and Ethanol; Insoluble in water	[5]

## 2. Personal Protective Equipment (PPE) and Handling

Before handling **7BIO** in its solid form or in solution, all personnel must wear the following PPE:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to avoid inhalation.[4]

Work with **7BIO** powder and prepare solutions in a certified chemical fume hood to minimize inhalation risk.

## 3. Disposal Procedures for **7BIO** Waste

All waste streams containing **7BIO** must be treated as hazardous chemical waste. Segregation of waste is critical to ensure proper disposal.

### 3.1. Solid **7BIO** Waste

- Unused or Expired **7BIO** Powder:
  - Ensure the container is tightly sealed and clearly labeled as "Hazardous Waste: **7BIO** (7-Bromoindirubin-3'-oxime)".

- Place the sealed container in a designated hazardous waste accumulation area.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

### 3.2. Liquid **7BIO** Waste (Solutions in DMSO or Ethanol)

- Collection:
  - Collect all liquid waste containing **7BIO** in a dedicated, leak-proof, and chemically compatible container (e.g., a glass or polyethylene bottle).
  - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**7BIO** (7-Bromoindirubin-3'-oxime)," the solvent (e.g., DMSO, Ethanol), and the approximate concentration.
  - Keep the waste container securely closed when not in use.
- Storage:
  - Store the liquid waste container in a secondary containment bin within a designated satellite accumulation area, such as a chemical fume hood.
- Disposal:
  - Once the container is full (no more than 90% capacity), arrange for its disposal through your institution's EHS office.
  - DO NOT pour **7BIO** solutions down the drain.

### 3.3. Contaminated Labware and Debris

- Sharps (Needles, Syringes, Pipette Tips):
  - Dispose of all sharps contaminated with **7BIO** in a designated, puncture-resistant sharps container labeled "Hazardous Waste Sharps" and with the chemical name.
- Non-Sharps Solid Waste (Gloves, Weigh Boats, Contaminated Paper Towels, Plasticware):

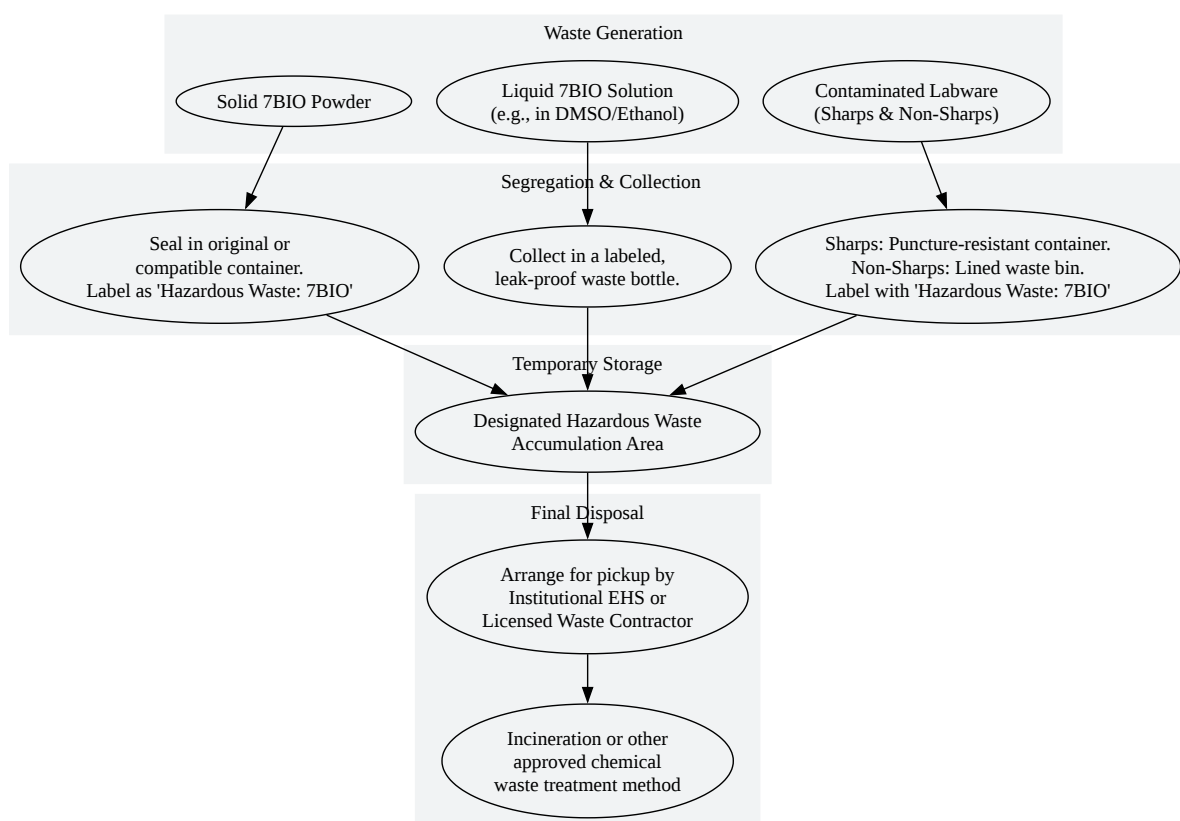
- Collect all non-sharp solid waste contaminated with **7BIO** in a designated, leak-proof plastic bag or container.
- The container must be clearly labeled "Hazardous Waste" with the chemical name.
- When the container is full, seal it and place it in the hazardous waste accumulation area for disposal.

#### 4. Spill and Decontamination Procedures

In the event of a spill, follow these procedures:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Don PPE: Wear appropriate PPE, including double gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary.
- Containment: For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or a commercial chemical absorbent) to contain the spill.
- Cleanup:
  - Carefully sweep up the absorbed material or solid powder and place it in a sealed, labeled hazardous waste container.
  - Do not generate dust when cleaning up solid **7BIO**. If necessary, gently wet the material with a small amount of a suitable solvent (like ethanol) before sweeping.
- Decontamination:
  - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by soap and water.
  - Collect all cleaning materials in a sealed bag and dispose of them as hazardous waste.

- Reporting: Report the spill to your laboratory supervisor and EHS department as required by your institution's policies.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)